

Application Note: 5-(2,4-Dimethylphenyl)-2-fluorophenol in Agrochemical Synthesis

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Compound of Interest

Compound Name: 5-(2,4-Dimethylphenyl)-2-fluorophenol

CAS No.: 1261963-87-4

Cat. No.: B6373033

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Executive Summary

5-(2,4-Dimethylphenyl)-2-fluorophenol (CAS: Generic structure ref) is a specialized biaryl intermediate characterized by a fluorinated phenol core coupled with a sterically hindered xylyl (dimethylphenyl) group. This unique substitution pattern makes it a critical building block for "Next-Generation" agrochemicals, specifically:

- **SDHI Fungicides (Biaryl Amide Class):** It serves as a precursor to lipophilic biaryl anilines, which are coupled with pyrazole-4-carbonyl chlorides (e.g., similar to Bixafen or Fluxapyroxad) to target the ubiquinone-binding site of complex II.
- **PPO Inhibitor Herbicides:** The phenol moiety acts as a nucleophile to form biaryl ethers, a structural motif found in protoporphyrinogen oxidase (PPO) inhibitors.

The 2-fluoro substituent enhances metabolic stability by blocking ortho-oxidation, while the 2,4-dimethylphenyl group provides the necessary lipophilicity (logP modulation) and steric bulk to optimize binding affinity in hydrophobic pockets of target enzymes.

Chemical Profile & Properties[1][2][3][4][5][6]

Property	Description
Chemical Name	5-(2,4-Dimethylphenyl)-2-fluorophenol
IUPAC Name	4-fluoro-3-hydroxy-2',4'-dimethylbiphenyl
Molecular Formula	C ₁₄ H ₁₃ FO
Molecular Weight	216.25 g/mol
Appearance	Off-white to pale yellow solid
Solubility	Soluble in DCM, THF, Ethyl Acetate; Insoluble in Water
Key Functionality	Phenolic -OH: Handle for etherification, esterification, or conversion to amine. Biaryl Axis: Provides rigid scaffold. Fluorine: Modulates pKa and metabolic blocking.[1][2]

Protocol A: Synthesis of the Intermediate

Objective: Scalable synthesis of **5-(2,4-Dimethylphenyl)-2-fluorophenol** via Suzuki-Miyaura Cross-Coupling.

Rationale

Direct electrophilic substitution on the biphenyl ring is regioselective-poor. The most robust route utilizes 5-bromo-2-fluorophenol and 2,4-dimethylphenylboronic acid. The use of a palladium catalyst ensures high yield and tolerance of the free phenol (under optimized base conditions) or requires a transient protection strategy.

Reagents & Materials

- Substrate A: 5-Bromo-2-fluorophenol (1.0 equiv)[3]
- Substrate B: 2,4-Dimethylphenylboronic acid (1.2 equiv)
- Catalyst: Pd(dppf)Cl₂·CH₂Cl₂ (3 mol%)

- Base: Potassium Carbonate (K_2CO_3) (3.0 equiv)
- Solvent: 1,4-Dioxane / Water (4:1 ratio)
- Inert Gas: Nitrogen or Argon

Step-by-Step Methodology

- Setup: Charge a 3-neck round-bottom flask with 5-bromo-2-fluorophenol (10 g, 52.4 mmol), 2,4-dimethylphenylboronic acid (9.4 g, 62.8 mmol), and K_2CO_3 (21.7 g, 157 mmol).
- Degassing: Add 1,4-dioxane (100 mL) and water (25 mL). Sparge the mixture with nitrogen for 15 minutes to remove dissolved oxygen (critical to prevent homocoupling).
- Catalyst Addition: Add $Pd(dppf)Cl_2 \cdot CH_2Cl_2$ (1.28 g, 1.57 mmol) under a positive nitrogen flow.
- Reaction: Heat the mixture to 90°C for 12–16 hours. Monitor by HPLC/TLC (Eluent: 20% EtOAc/Hexanes) until the bromide is consumed (<1%).
- Workup: Cool to room temperature. Acidify carefully with 1M HCl to pH ~3 (to protonate the phenolate).
- Extraction: Extract with Ethyl Acetate (3 x 50 mL). Wash combined organics with brine, dry over Na_2SO_4 , and concentrate in vacuo.
- Purification: Purify via silica gel column chromatography (Gradient: 0% → 15% EtOAc in Hexanes).
- Yield: Expect 8.5–9.5 g (75–85% yield) of a crystalline solid.

Protocol B: Application in SDHI Fungicide Synthesis

Context: Many modern SDHIs (e.g., Fluxapyroxad, Bixafen) rely on a biaryl-amine core coupled to a pyrazole acid. This protocol describes the conversion of our phenolic intermediate into a biaryl aniline, followed by amide coupling.

Workflow Diagram



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Caption: Synthetic pathway converting the phenolic intermediate to a bioactive SDHI fungicide via triflation and amidation.

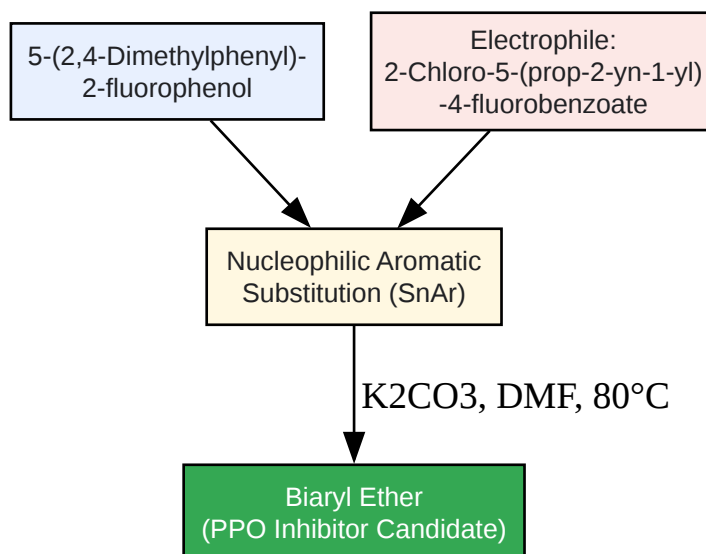
Detailed Protocol: Phenol to Aniline Conversion

- Triflation:
 - Dissolve **5-(2,4-dimethylphenyl)-2-fluorophenol** (5.0 g) in DCM (50 mL) at 0°C.
 - Add Pyridine (1.5 equiv) followed by dropwise addition of Triflic Anhydride (Tf₂O, 1.2 equiv).
 - Stir at 0°C -> RT for 2 hours. Quench with water, extract, and isolate the biaryl triflate.
- Amination (Buchwald-Hartwig):
 - Combine the triflate (5.0 g), Benzophenone Imine (1.2 equiv), Cs₂CO₃ (2.0 equiv), Pd(OAc)₂ (5 mol%), and BINAP (7 mol%) in Toluene.
 - Heat at 100°C for 12 hours.
 - Hydrolyze the resulting imine with 2M HCl/THF to release the free aniline: 5-(2,4-dimethylphenyl)-2-fluoroaniline.
- Amide Coupling (Final Step):
 - React the aniline with 3-(difluoromethyl)-1-methyl-1H-pyrazole-4-carbonyl chloride (standard SDHI "warhead") in THF with Et₃N base to yield the final fungicide candidate.

Protocol C: Application in Biaryl Ether Herbicide Synthesis

Context: PPO inhibitors often feature a biaryl ether scaffold (e.g., Pyraflufen-ethyl analogs). The steric bulk of the 2,4-dimethyl group can improve selectivity for cereal crops.

Workflow Diagram



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Caption: Synthesis of a biaryl ether herbicide candidate via SnAr coupling.

Detailed Protocol

- Reagents: Phenol intermediate (2.0 g), Potassium Carbonate (1.5 equiv), and an electrophilic partner (e.g., a fluoronitrobenzene or chlorobenzoate derivative common in PPO chemistry).
- Conditions: Dissolve in anhydrous DMF or NMP. Heat to 80–100°C.
- Mechanism: The phenolate ion attacks the electrophile via S_NAr mechanism. The 2-fluoro group on the phenol ring does not interfere; however, the steric bulk of the 2,4-dimethyl group on the other ring prevents unwanted rotational conformers, locking the active conformation.
- Isolation: Pour into ice water. The product usually precipitates. Filter and recrystallize from Ethanol.

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